

# Unveiling the Chemical Identity of Carbaspirin Calcium: A Technical Overview

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## Compound of Interest

Compound Name: Carbaspirin Calcium

Cat. No.: B1501493

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular characteristics is fundamental. This technical guide provides an in-depth look at the molecular formula and weight of the **carbaspirin calcium** complex, a non-steroidal anti-inflammatory drug (NSAID).

**Carbaspirin calcium** is a complex salt of acetylsalicylic acid (aspirin) and urea with calcium. This unique formulation is designed to improve the solubility and gastrointestinal tolerance of aspirin.

## Molecular Composition and Weight

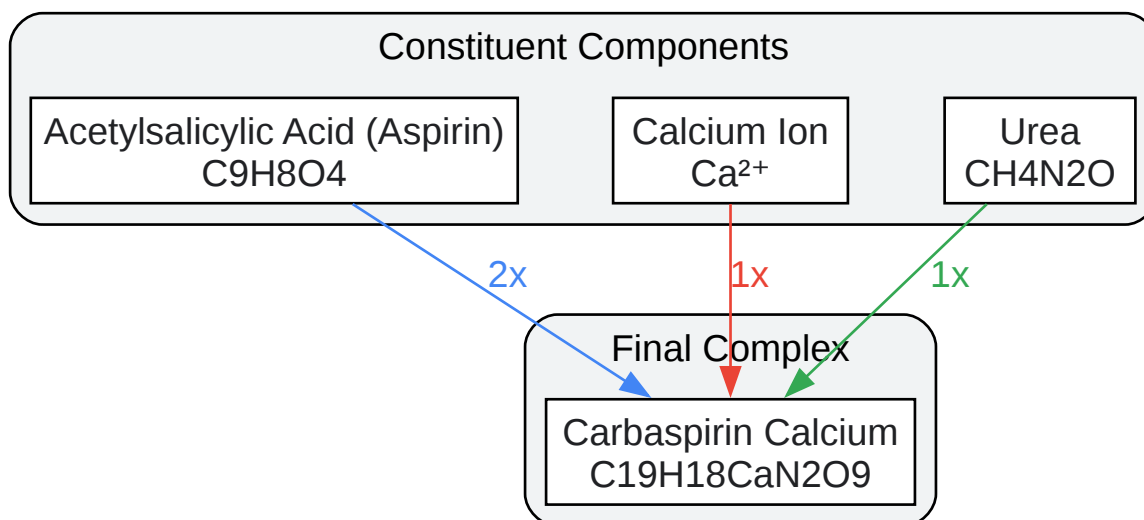
The chemical identity of **carbaspirin calcium** is defined by its specific arrangement of atoms and their corresponding masses. The complex consists of two acetylsalicylate anions, one calcium cation, and one molecule of urea.

Parameter	Value	Source
Molecular Formula	C19H18CaN2O9	[1][2][3][4]
Alternate Molecular Formula Representations	C18H14CaO8.CH4N2O 2C9H7O4.CH4N2O.Ca Ca(C9H7O4)2.CH4N2O	[5][6][7]
Molecular Weight	458.4 g/mol	[1][2]
Alternate Molecular Weight Values	458.434 g/mol 458.43 g/mol	[5][6]

The slight variations in the reported molecular weight can be attributed to differences in the isotopic masses used in the calculations by various chemical databases. However, for most practical applications, 458.4 g/mol is the accepted value.

## Structural and Logical Representation

To visualize the composition of the **carbaspirin calcium** complex, a logical relationship diagram can be constructed. This illustrates the constituent components that form the final complex.



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Logical relationship of **Carbaspirin Calcium** components.

## Experimental Determination of Molecular Weight

The molecular weight of a compound like **carbaspirin calcium** is typically confirmed experimentally using mass spectrometry. A detailed protocol for such an experiment is outlined below.

Objective: To determine the molecular weight of **carbaspirin calcium** using electrospray ionization mass spectrometry (ESI-MS).

Materials and Reagents:

- **Carbaspirin calcium** reference standard
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid (analytical grade)

Instrumentation:

- High-resolution mass spectrometer with an electrospray ionization source

Procedure:

- Sample Preparation:
  - Prepare a stock solution of **carbaspirin calcium** at a concentration of 1 mg/mL in methanol.
  - From the stock solution, prepare a working solution of 10 µg/mL by diluting with a 50:50 mixture of methanol and water containing 0.1% formic acid. The formic acid aids in the ionization process.
- Instrument Setup:

- Calibrate the mass spectrometer according to the manufacturer's instructions to ensure mass accuracy.
- Set the ESI source to positive ion mode.
- Optimize the source parameters, including capillary voltage, cone voltage, desolvation gas flow, and temperature, to achieve a stable signal for the analyte.
- Data Acquisition:
  - Infuse the working solution into the mass spectrometer at a constant flow rate (e.g., 5-10  $\mu\text{L}/\text{min}$ ).
  - Acquire mass spectra over a relevant mass-to-charge ( $m/z$ ) range. Given the expected molecular weight, a range of  $m/z$  100-1000 would be appropriate.
- Data Analysis:
  - Analyze the resulting mass spectrum to identify the peak corresponding to the molecular ion of the intact complex or its characteristic fragments.
  - The expected ion would be  $[\text{C}_{19}\text{H}_{18}\text{CaN}_2\text{O}_9 + \text{H}]^+$ . However, due to the nature of the complex, it is more likely to observe ions corresponding to the dissociation products. The primary species of interest would be the acetylsalicylate anion and its adducts.
  - The molecular weight is confirmed by comparing the experimentally determined  $m/z$  value with the theoretically calculated value.

This technical guide provides the foundational molecular information for **carbaspirin calcium**. For further research and development, a thorough understanding of these fundamental properties is crucial for formulation, analytical method development, and pharmacological studies.

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